

In-Depth Technical Guide: Heptyl Nonyl Phthalate-d4

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Compound of Interest

Compound Name: Heptyl Nonyl Phthalate-d4

Cat. No.: B15557958

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Heptyl Nonyl Phthalate-d4**, a deuterated form of Heptyl Nonyl Phthalate. This isotopically labeled compound is a valuable tool in various research and development applications, particularly in mass spectrometry-based quantitative analysis, metabolism studies, and as an internal standard.

Core Molecular Data

The key quantitative data for **Heptyl Nonyl Phthalate-d4** and its unlabeled counterpart are summarized below. This information is fundamental for accurate experimental design and data interpretation.

Property	Heptyl Nonyl Phthalate-d4	Heptyl Nonyl Phthalate (Unlabeled)
Molecular Formula	C ₂₄ H ₃₄ D ₄ O ₄ [1] [2] [3]	C ₂₄ H ₃₈ O ₄ [4]
Molecular Weight	394.58 g/mol [1] [2] [3] [5]	390.6 g/mol [4]
CAS Number	2733389-45-0 [1]	19295-81-9 [2] [4]
Synonyms	1-O-heptyl 2-O-nonyl 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate, Phthalic Acid Heptyl Nonyl Ester-d4 [5]	Phthalic acid, heptyl nonyl ester [4]

Molecular Structure and Isotopic Labeling

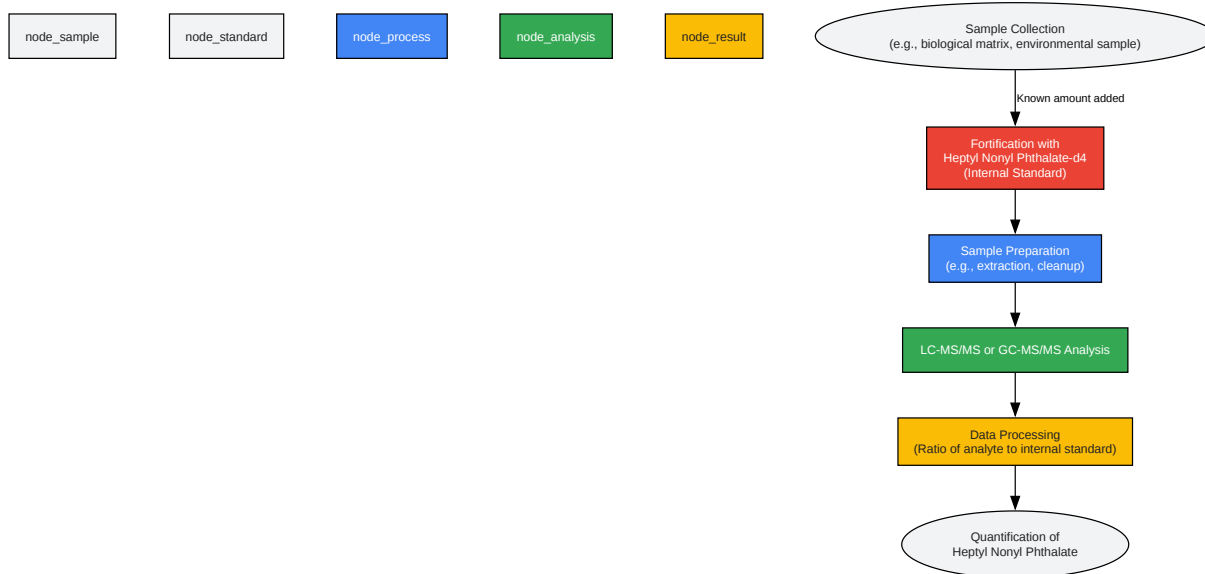
Heptyl Nonyl Phthalate-d4 is specifically labeled with four deuterium atoms on the benzene ring. This strategic placement of heavy isotopes provides a distinct mass shift from the unlabeled analog, which is crucial for its use as an internal standard in analytical chemistry.

Caption: Molecular structure of **Heptyl Nonyl Phthalate-d4**.

Experimental Protocols

The use of **Heptyl Nonyl Phthalate-d4** as an internal standard is a common practice in analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) methods. A generalized experimental workflow for its application is outlined below.

Workflow for Quantification using Isotope Dilution Mass Spectrometry



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Caption: Isotope dilution mass spectrometry workflow.

Methodology:

- Standard Preparation: A stock solution of **Heptyl Nonyl Phthalate-d4** is prepared in a suitable organic solvent. A series of working standard solutions are then prepared by diluting the stock solution.

- **Sample Spiking:** A known amount of the **Heptyl Nonyl Phthalate-d4** internal standard solution is added to the unknown sample prior to any sample preparation steps.
- **Extraction:** The analyte (unlabeled Heptyl Nonyl Phthalate) and the internal standard (**Heptyl Nonyl Phthalate-d4**) are co-extracted from the sample matrix. Common extraction techniques include liquid-liquid extraction or solid-phase extraction.
- **Analysis:** The extracted sample is analyzed by a mass spectrometer coupled with a chromatography system. The instrument is set to monitor for the specific mass-to-charge ratios (m/z) of both the labeled and unlabeled compounds.
- **Quantification:** The concentration of the unlabeled Heptyl Nonyl Phthalate in the original sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve. This method corrects for any loss of analyte during sample preparation and analysis.

Conclusion

Heptyl Nonyl Phthalate-d4 is an essential analytical tool for researchers and scientists in various fields. Its well-defined molecular weight and isotopic purity make it an ideal internal standard for accurate and precise quantification of Heptyl Nonyl Phthalate in complex matrices. The provided data and protocols serve as a foundational guide for the effective application of this deuterated compound in research and development.

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